An In-Depth Technical Guide to 7,8-Dimethyl-7H-purine (C7H8N4)

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*7,8-Dimethyl-7H-purine*
CAS No.:	*15837-10-2*
Cat. No.:	*B097861*

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For Researchers, Scientists, and Drug Development Professionals

Foreword

The purine scaffold is a cornerstone of medicinal chemistry, forming the backbone of essential biomolecules and a diverse array of therapeutic agents.[1] Its inherent biological relevance and amenability to chemical modification have made it a "privileged structure" in the quest for novel drugs targeting a wide range of diseases, including cancer and viral infections.[1][2][3][4][5] This guide focuses on a specific, yet illustrative, member of this family: **7,8-Dimethyl-7H-purine**. While not as extensively studied as some of its canonical cousins, this molecule serves as an excellent case study for understanding the synthesis, characterization, and potential applications of 7,8-disubstituted purine derivatives. As a Senior Application Scientist, the aim of this document is to provide not just a collection of data, but a cohesive narrative that explains the "why" behind the "how," grounding theoretical knowledge in practical application.

Molecular Profile and Physicochemical Properties

Core Molecular Attributes

A solid understanding of the fundamental molecular properties of **7,8-Dimethyl-7H-purine** is the bedrock of any research endeavor. These parameters dictate its behavior in both chemical and biological systems.

Property	Value	Source
Chemical Formula	C7H8N4	Inferred from structure
Molecular Weight	148.17 g/mol	[6]
CAS Number	15837-10-2	[6]
Canonical SMILES	CN1C=NC2=C1C(=C)N=C(N2)C	Inferred from structure
InChI Key	Inferred from structure	Inferred from structure

Predicted Physicochemical Characteristics

While experimental data for **7,8-Dimethyl-7H-purine** is not readily available in the public domain, we can infer key physicochemical properties based on the behavior of closely related purine analogs. These predictions are crucial for designing experiments, from dissolution studies to formulation development.

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Property	Predicted Value/Behavior	Rationale and Key Considerations
Solubility	Limited solubility in water. Higher solubility in polar organic solvents like DMSO, DMF, and ethanol.	The purine core possesses both hydrogen bond donors and acceptors, contributing to some water solubility. However, the methyl groups increase the molecule's lipophilicity, likely reducing aqueous solubility compared to unsubstituted purine.[7][8] For in vitro assays, preparing a high-concentration stock solution in DMSO is a common and effective strategy.[7]
Stability	Expected to be relatively stable under standard laboratory conditions. May be susceptible to degradation under strongly acidic or basic conditions and prolonged exposure to UV light.	The aromatic purine ring system confers considerable stability. However, alkylated purines can be susceptible to hydrolysis, particularly at the glycosidic bond in nucleosides, though this is not directly applicable here. The stability of ethylated purines in vivo has been shown to be greater than their methylated counterparts, suggesting that the nature of the alkyl group can influence stability.[9]

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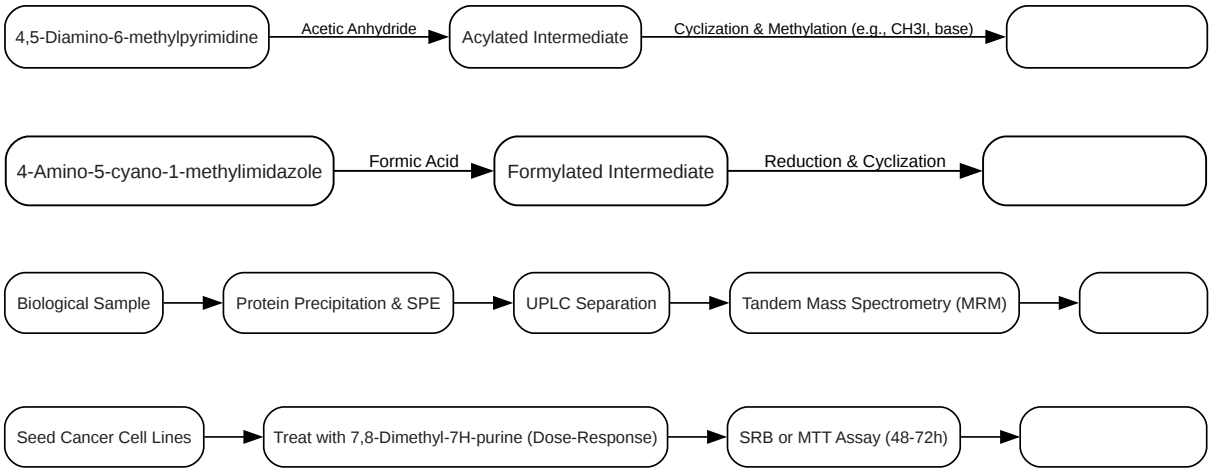
pKa	The purine ring is amphoteric, possessing both weakly acidic and weakly basic sites. The pKa values will be influenced by the electron-donating methyl groups.	Unsubstituted purine is a very weak acid (pKa ~8.9) and an even weaker base (pKa ~2.4).[10] The methyl groups at the 7 and 8 positions are expected to slightly increase the basicity of the nitrogen atoms.

Synthesis of 7,8-Dimethyl-7H-purine: A Strategic Approach

While a specific, published synthesis for **7,8-Dimethyl-7H-purine** has not been identified, its preparation can be logically approached through established methods for the synthesis of substituted purines. The two primary retrosynthetic strategies involve either building the imidazole ring onto a pre-existing pyrimidine or constructing the pyrimidine ring onto an imidazole precursor.[11]

Strategy 1: Annulation of an Imidazole Ring onto a Pyrimidine Precursor

This is a classic and versatile approach. The general workflow involves the cyclization of a 4,5-diaminopyrimidine with a suitable one-carbon source.



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- To cite this document: BenchChem. [An In-Depth Technical Guide to 7,8-Dimethyl-7H-purine (C7H8N4)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b097861/docs#an-in-depth-technical-guide-to-7-8-dimethyl-7h-purine-c7h8n4]

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